Technical Guide: Solubility & Stability Profile of Ertapenem Disodium

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Compound of Interest		
Compound Name:	*Ertapenem (disodium)*	
Cat. No.:	*B12395692*	*Get Quote*

Executive Summary

Ertapenem disodium exhibits a distinct physicochemical duality: while highly soluble in Water for Injection (WFI), its chemical stability is significantly optimized in 0.9% Sodium Chloride (Normal Saline).

This guide analyzes the mechanistic divergence between solubility and stability. The core finding for researchers is that while WFI is a permissible vehicle for initial reconstitution, saline is the mandatory diluent for infusion to prevent rapid hydrolysis and dimerization. The incompatibility with Dextrose (D5W) is driven by pH-catalyzed degradation of the beta-lactam ring.

Part 1: Physicochemical Profile

Molecular Characteristics

Ertapenem is a 1-β-methyl-carbapenem formulated as a disodium salt to enhance water solubility. Unlike imipenem, it does not require a dehydropeptidase-I (DHP-I) inhibitor (like cilastatin) due to the protective steric hindrance of the 1-β-methyl group.

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Property	Specification
Chemical Structure	Carbapenem with a 1-β-methyl group and a meta-substituted benzoic acid side chain.
Salt Form	Disodium (2 Na^+ ions per molecule).
Solubility (Water)	≥ 52 mg/mL (Highly Soluble).
pKa Values	2.72 (Carboxyl), 3.96 (Side chain), 7.06 (Amine).
pH Stability Window	pH 5.0 – 7.5 (Optimal).[1]

Part 2: The Solvent Paradox (Water vs. Saline)

Solubility vs. Stability

While ertapenem dissolves rapidly in WFI, the resulting solution lacks the ionic strength and buffering capacity often required to retard degradation kinetics.

- WFI (Water for Injection): Excellent solvent for rapid dissolution of the lyophilized cake. However, it offers no protection against pH shifts.
- 0.9% NaCl (Saline): Provides a stable ionic environment. The "Saline Effect" in carbapenems often relates to the stabilization of the transition state during hydrolysis, though the primary benefit here is maintaining a neutral pH profile closer to the drug's stability optimum (pH ~6.0-7.0).

The Dextrose Incompatibility

Ertapenem is incompatible with Dextrose 5% in Water (D5W).

- Mechanism: D5W is acidic (pH range 3.5 – 6.5, often ~4.0).
- Reaction: At pH < 5.0, ertapenem undergoes acid-catalyzed hydrolysis of the beta-lactam ring. This reaction is irreversible and destroys antibacterial activity.

The Concentration Effect (Dimerization)

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Stability is inversely proportional to concentration.

- High Concentration (100 mg/mL - Reconstituted Vial): Prone to intermolecular dimerization. One ertapenem molecule attacks the beta-lactam ring of another.[2] This is a second-order reaction (

).

- Low Concentration (20 mg/mL - Diluted Bag): Dimerization rate drops significantly. This is why the protocol mandates immediate dilution after reconstitution.

Part 3: Mechanistic Degradation Pathways

The following diagram illustrates the two primary degradation threats: pH-mediated hydrolysis (dominant in Dextrose) and Concentration-mediated dimerization (dominant in the vial).

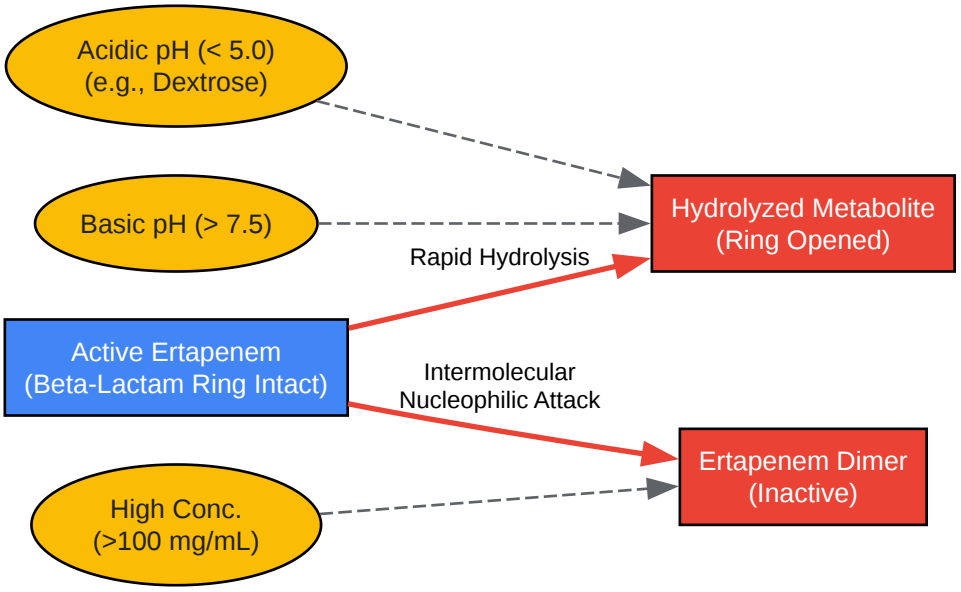

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Figure 1: Degradation pathways showing susceptibility to pH (Hydrolysis) and Concentration (Dimerization).

Part 4: Experimental Protocols

Protocol A: Standard IV Reconstitution

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This workflow is designed to minimize the time the drug spends in the "High Concentration" state.

Reagents:

- Ertapenem Disodium (1 g vial)[3][4][5]
- Diluent 1: Water for Injection (WFI) OR 0.9% NaCl (10 mL)
- Diluent 2: 0.9% NaCl (50 mL IV Bag)

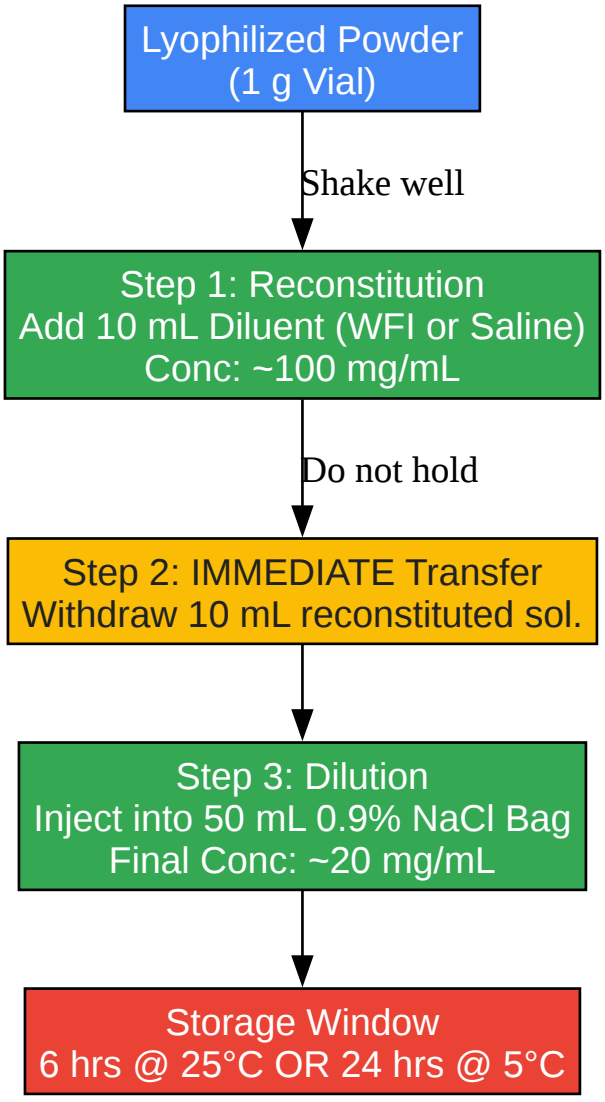

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Figure 2: IV Preparation Workflow emphasizing the critical "Immediate Transfer" step to avoid dimerization.

Protocol B: Stability Testing (HPLC)

To verify solubility and stability in a lab setting, use the following parameters.

Parameter	Condition
Column	C18 Reverse Phase (e.g., 15 cm x 4.6 mm, 3-5 µm).
Mobile Phase	Phosphate Buffer (pH 6.[6][7][8]5) / Methanol or Acetonitrile.
Detection	UV @ 298 nm (Specific to the carbapenem chromophore).
Flow Rate	1.0 - 1.2 mL/min.[7][8]
Retention Time	~4.5 - 5.0 min (Ertapenem); Degradants elute earlier.
Acceptance	>90% of initial concentration remaining.

Part 5: Stability Data Summary

The following table summarizes the stability windows based on solvent and temperature. Note the drastic reduction in stability when Dextrose is used.[9]

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Solvent / Condition	Concentration	Temperature	Stability Window	Status
Reconstituted Vial (WFI/Saline)	100 mg/mL	25°C (RT)	< 2 hours	Unstable (Dilute Immediately)
Diluted IV Bag (0.9% NaCl)	20 mg/mL	25°C (RT)	6 hours	Stable
Diluted IV Bag (0.9% NaCl)	20 mg/mL	5°C (Fridge)	24 hours*	Stable
Diluted IV Bag (5% Dextrose)	20 mg/mL	25°C (RT)	< 1 hour	Incompatible
IM Solution (1% Lidocaine)	~312 mg/mL	25°C (RT)	1 hour	Use Immediately

*Must be used within 4 hours after removal from refrigeration.

Part 6: Clinical Context (Lidocaine vs. Saline)

For Intramuscular (IM) administration, solubility is not the issue; pain is.

- Solvent: 1.0% Lidocaine HCl (without epinephrine).[5]
- Rationale: Ertapenem is irritating to tissue. Lidocaine acts as a local anesthetic.
- Warning: Solutions containing Lidocaine must NEVER be administered intravenously due to the risk of cardiac arrhythmias.

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